

Safeguarding Research: Proper Disposal of Eriodictyol Chalcone

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Compound of Interest

Compound Name: *Eriodictyol chalcone*

Cat. No.: *B600637*

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For researchers, scientists, and professionals in drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Eriodictyol chalcone**, a flavonoid with notable biological activities. Adherence to these guidelines is critical for maintaining laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be equipped with the appropriate personal protective equipment (PPE). This includes, but is not limited to, safety goggles, chemical-resistant gloves, and a lab coat. All handling of **Eriodictyol chalcone**, particularly in powdered form, should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust particles.

Step-by-Step Disposal Protocol

The proper disposal of **Eriodictyol chalcone**, as with many research chemicals where specific disposal guidelines are not readily available, should follow the principles of prudent laboratory practice for chemical waste management. The following procedure is a general guideline and should be adapted to comply with local, state, and federal regulations.

Step 1: Waste Identification and Segregation

- **Solid Waste:** Collect any solid **Eriodictyol chalcone**, including residues from containers and contaminated items such as weighing paper or disposable spatulas, in a clearly labeled, sealed container designated for solid chemical waste.
- **Liquid Waste:** Solutions containing **Eriodictyol chalcone** should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other incompatible waste streams.
- **Contaminated Labware:** Reusable labware (e.g., glassware) that has come into contact with **Eriodictyol chalcone** should be decontaminated. Rinse the labware with a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as hazardous liquid waste. After decontamination, the labware can be washed according to standard laboratory procedures.

Step 2: Waste Collection and Storage

- All waste containers must be clearly and accurately labeled with the full chemical name ("**Eriodictyol chalcone**") and the appropriate hazard warnings.
- Store the sealed waste containers in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.
- Regularly inspect waste containers for any signs of leakage or degradation.

Step 3: Disposal Coordination

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the chemical waste.
- Provide the EHS office with a detailed inventory of the waste, including the chemical name and quantity.
- Never dispose of **Eriodictyol chalcone** down the drain or in regular trash, as its environmental impact has not been fully characterized.

Quantitative Data Summary

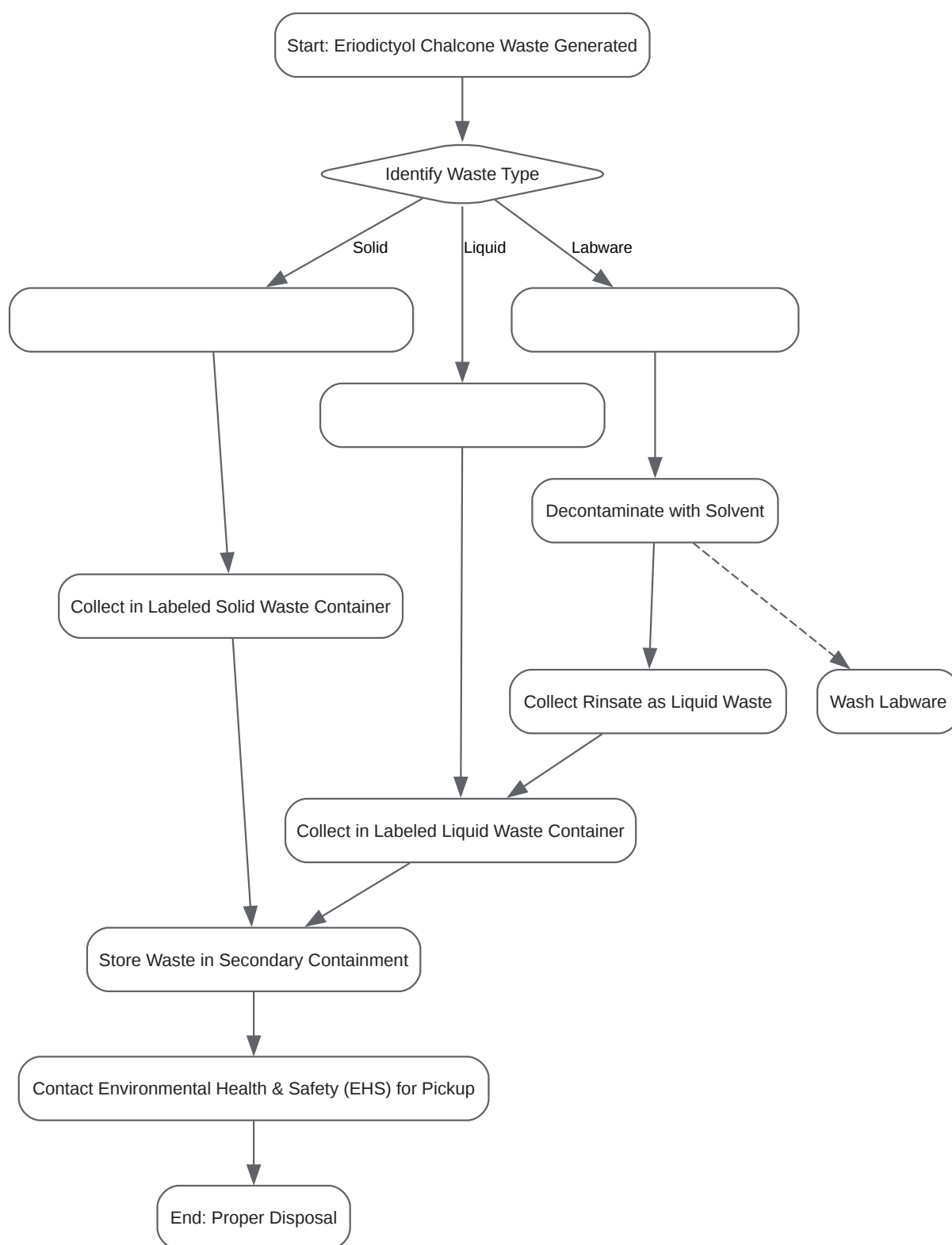
While specific quantitative disposal parameters for **Eriodictyol chalcone** are not extensively documented, the following table summarizes its key chemical and physical properties which

inform safe handling and disposal decisions.

Property	Value	Citation
Molecular Formula	C15H12O6	[1]
Molecular Weight	288.25 g/mol	[1]
Physical State	Solid	[2]
Storage Temperature	Recommended at <+8°C, in a dry and dark place.	[3][4]

Eriodictyol Chalcone Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Eriodictyol chalcone** waste in a laboratory setting.



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Disposal Workflow for **Eriodictyol Chalcone**

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **Eriodictyol chalcone**, fostering a culture of safety and sustainability in research.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com